

Personal protective equipment for handling 4-methylbenzoic acid butyl ester

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Compound of Interest

Compound Name: 4-methylbenzoic acid butyl ester

Cat. No.: B105922

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Essential Safety and Handling Guide for 4-Methylbenzoic Acid Butyl Ester

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **4-methylbenzoic acid butyl ester** (CAS 19277-56-6) is not readily available in public databases. The following information is compiled from available data for this compound and supplemented with safety information for structurally similar chemicals. It is imperative to consult the specific SDS provided by the supplier before handling this chemical.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **4-methylbenzoic acid butyl ester**. The following procedures for handling, storage, and disposal are critical for ensuring laboratory safety.

Chemical and Physical Properties

The following table summarizes the known quantitative data for **4-methylbenzoic acid butyl ester** and related compounds. This information is crucial for safe handling and storage.

Property	Value
Chemical Name	butyl 4-methylbenzoate
Synonyms	Butyl p-toluate, 4-Methylbenzoic acid butyl ester
CAS Number	19277-56-6[1][2][3]
Molecular Formula	C12H16O2[2]
Molecular Weight	192.25 g/mol [4]

Note: Due to the limited availability of a specific Safety Data Sheet for Butyl p-toluate, some safety information has been inferred from the SDS for Butyl p-toluenesulfonate, a related compound.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following PPE should be worn at all times when handling **4-methylbenzoic acid butyl ester**.

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles or a face shield. Ensure that eyewash stations and safety showers are in close proximity to the workstation.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if contaminated.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Operational and Disposal Plans

Handling and Storage:

- **Handling:** Avoid contact with eyes, skin, and clothing. Avoid breathing vapors or mist. Ensure adequate ventilation.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep container tightly closed.

Disposal Plan:

- **Waste Disposal:** Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow to enter drains or waterways.
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the chemical product.

Experimental Protocols

Emergency First-Aid Procedures:

- **After eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **After skin contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **After inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **After swallowing:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Spill and Leak Procedures:

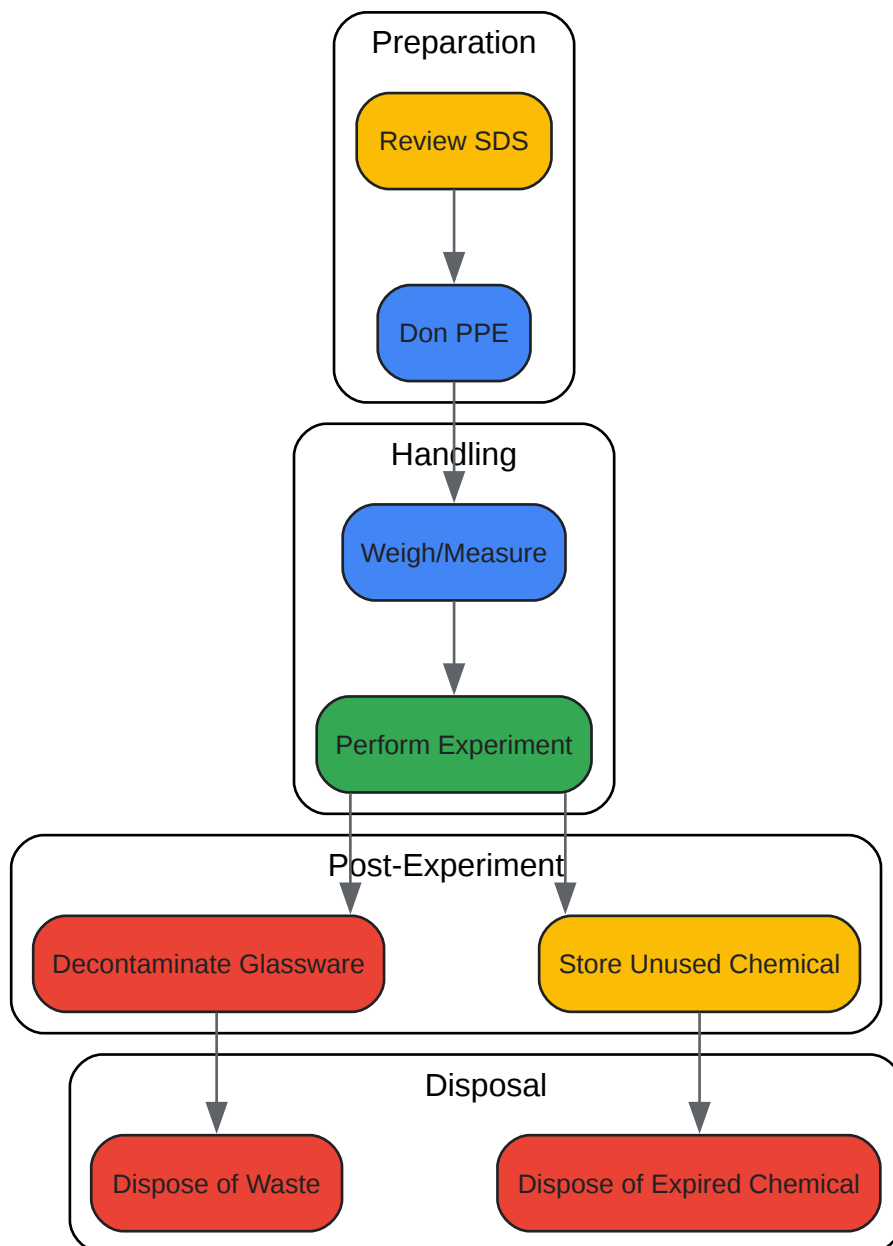
- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).

- Collection: Place the absorbed material into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminant.
- Reporting: Report the spill to the appropriate environmental health and safety office.

Workflow for Handling 4-Methylbenzoic Acid Butyl Ester

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **4-methylbenzoic acid butyl ester**.

Workflow for Handling 4-Methylbenzoic Acid Butyl Ester



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Caption: Logical workflow for the safe handling and disposal of **4-methylbenzoic acid butyl ester**.

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References

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